

In-Depth Technical Guide: Solubility and Stability of D18024 (Fleselastine Hydrochloride)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D18024

Cat. No.: B1663479

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **D18024**, a phthalazinone derivative identified as Fleselastine Hydrochloride. The information is intended to support research, development, and formulation activities involving this compound.

Chemical Identity

Identifier	Value
Internal ID	D18024
Synonym	Fleselastine Monohydrochloride[1]
CAS Number	110406-33-2[1][2][3][4][5]
Chemical Formula	C ₂₉ H ₃₁ ClFN ₃ O[1][3]
Molecular Weight	492.03 g/mol [1][3]
Description	D18024 is a phthalazinone derivative with anti-allergic and antihistaminic activity.[2][6][7][8]

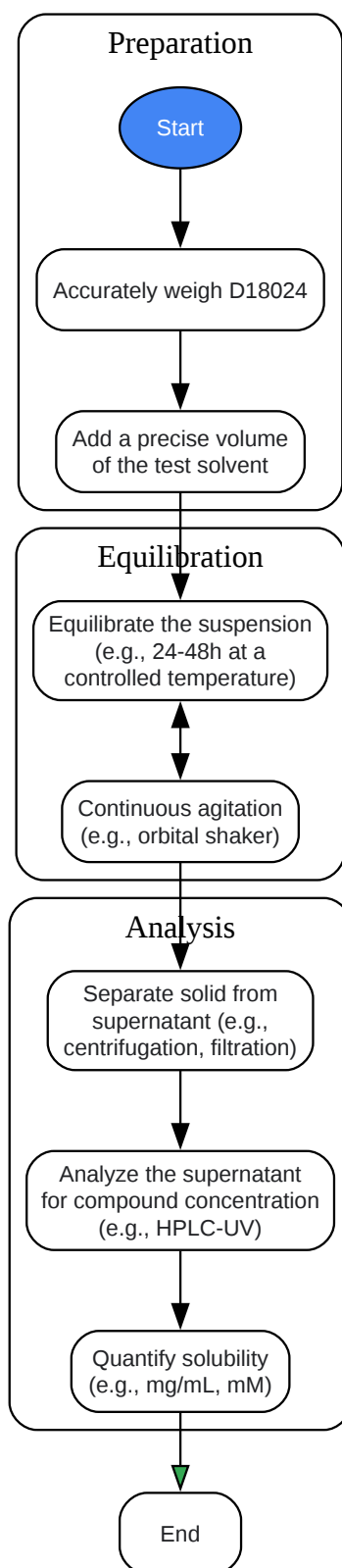
Solubility Data

Quantitative solubility data for **D18024** is limited in publicly available resources. However, qualitative information has been reported by chemical suppliers.

Solvent	Solubility	Concentration	Temperature	Method
DMSO	Soluble[8]	Not Specified	Not Specified	Not Specified

Experimental Protocol for Solubility Determination (General Method):

A standardized protocol for determining the thermodynamic solubility of a compound like **D18024** in various solvents would typically involve the following steps.



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Caption: Workflow for Thermodynamic Solubility Assessment.

Stability Data

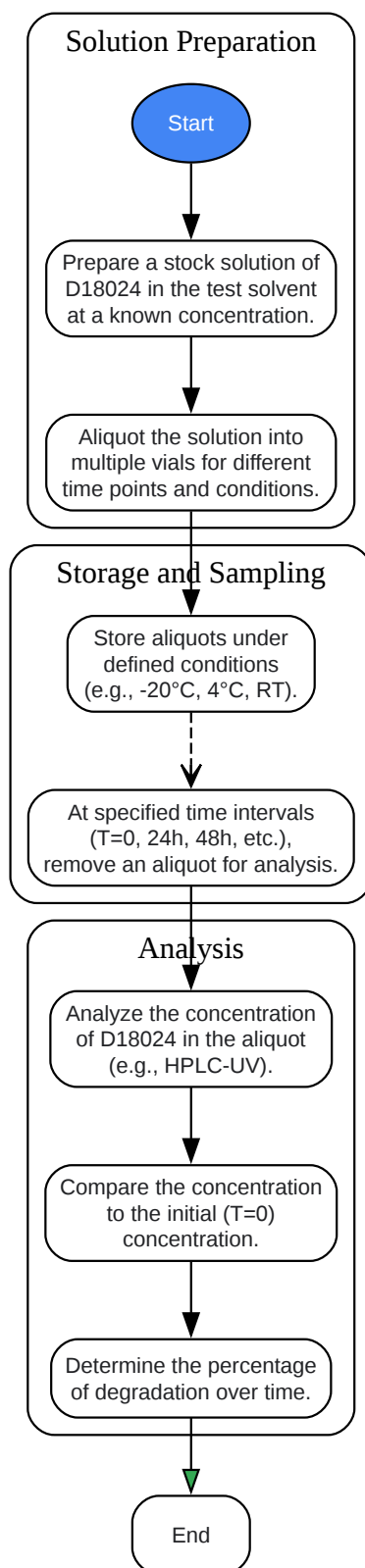
Detailed stability data for **D18024** in solution is not readily available in the public domain. However, general handling and storage recommendations provide some insight into its stability.

Storage Recommendations:

- Solid Form: Store at -20°C.[\[2\]](#)[\[8\]](#)
- Stock Solutions: Stock solutions can be stored at -20°C for several months.[\[8\]](#)

General Experimental Protocol for Solution Stability Assessment:

To determine the stability of **D18024** in a specific solvent over time, the following experimental workflow is recommended.

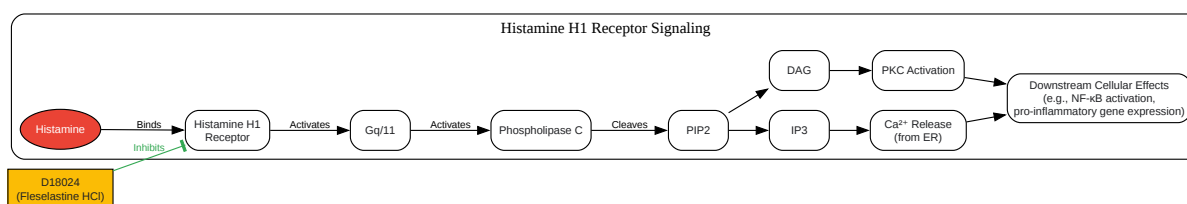


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Caption: Workflow for Solution Stability Assessment.

Signaling Pathways

While **D18024** is described as having anti-allergic and antihistaminic activity, specific signaling pathways it modulates are not detailed in the currently available literature. Antihistamines typically act as inverse agonists or neutral antagonists at histamine receptors, primarily the H₁ receptor. This action blocks the downstream signaling cascade initiated by histamine binding.



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Caption: Postulated Inhibitory Action of **D18024** on the Histamine H1 Receptor Pathway.

Disclaimer: This document summarizes publicly available information and provides generalized experimental protocols. Specific experimental conditions and results may vary. It is recommended to consult primary literature and conduct independent verification for any research or development activities.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Solubility and Stability of D18024 (Fleselastine Hydrochloride)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663479#d18024-solubility-and-stability-data>]

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